

what is nicotiny alcohol used for

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Compound Focus: 3-Pyridinemethanol

CAS No.: 100-55-0

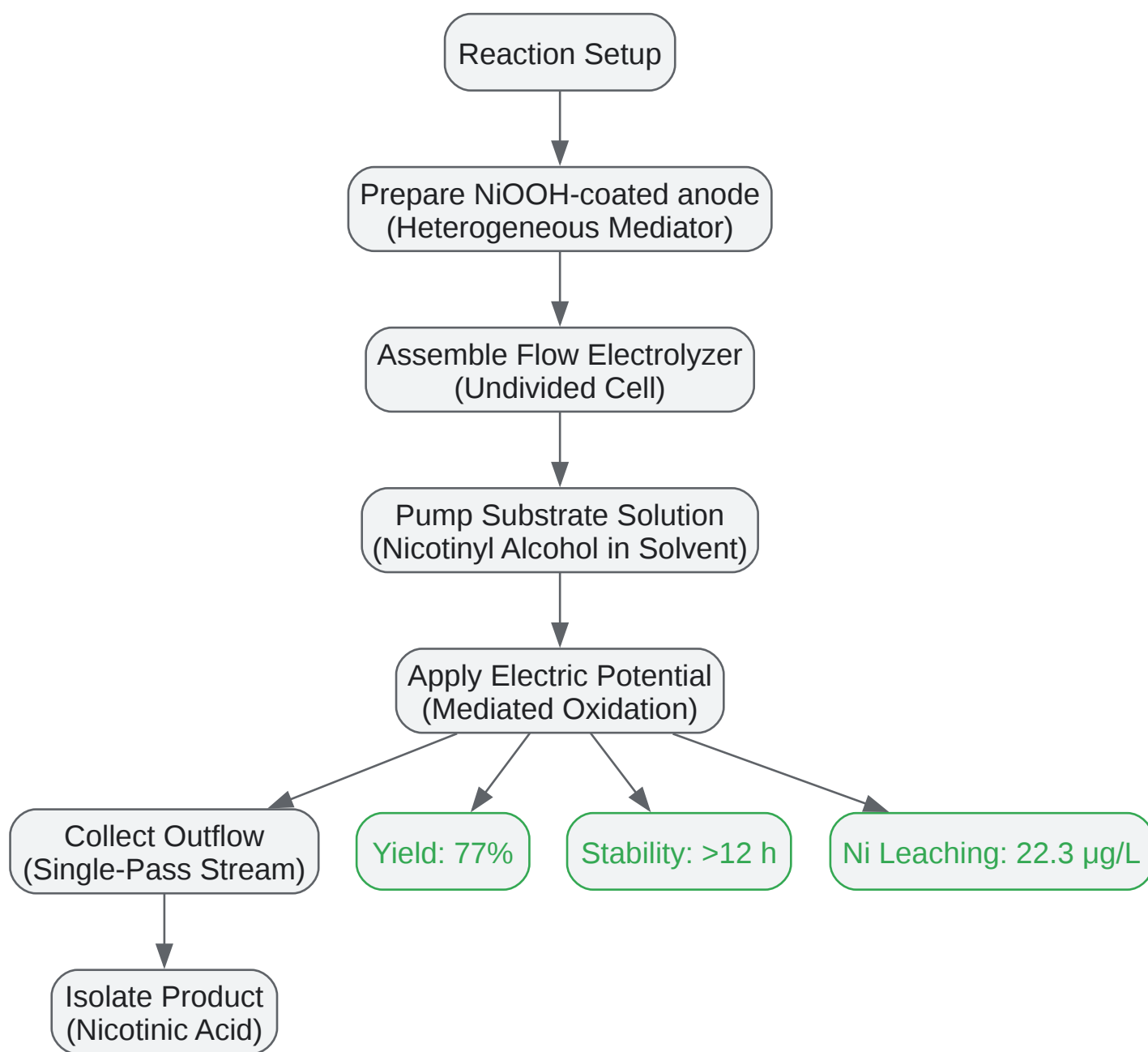
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Synthesis and Analytical Protocol

For researchers, a key reaction is the oxidation of nicotiny alcohol to nicotinic acid. The protocol below details a modern electrochemical method suitable for continuous processing.

- **Experimental Objective:** To oxidize nicotiny alcohol to nicotinic acid using a heterogeneous nickel oxyhydroxide (NiOOH) catalyst in an electrochemical flow system [1].
- **Key Advantages:** This method avoids homogeneous catalysts, simplifies downstream purification, minimizes process mass intensity, and is amenable to continuous manufacturing [1].



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Electrochemical oxidation workflow for converting nicotinyl alcohol to nicotinic acid.

Recent Research and Derivative Development

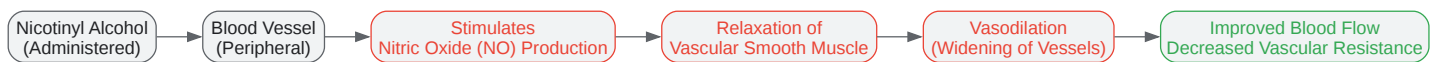
Recent patent activity indicates that nicotinyl alcohol serves as a valuable chemical scaffold for developing new therapeutic agents.

- **Novel Ether Derivatives:** A 2022 patent (US10975049B2) discloses novel nicotinyl alcohol ether derivatives. These compounds are investigated for treating serious diseases by targeting the B7-H1 antigen [2].
- **Therapeutic Targets:** The specified claims include using these derivatives for treating various cancers, such as **breast cancer** and **lung cancer** [2]. This highlights a modern research direction moving beyond the compound's traditional vascular uses.

Clinical and Pharmacological Details

Mechanism of Action Pathway

The vasodilatory effect of nicotinyl alcohol involves a direct action on blood vessels, as illustrated below.



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Proposed signaling pathway for nicotinyl alcohol-induced vasodilation.

Pharmacokinetics and Safety

While comprehensive pharmacokinetic data (absorption, distribution, metabolism, excretion) is limited in the searched literature, available clinical information is summarized below.

Parameter	Details
Common Side Effects	Cutaneous flushing (face/upper thorax), warmth, redness; generally mild and transient [3] [4].
Other Adverse Reactions	Dizziness, headache, gastrointestinal disturbances (nausea, diarrhea) [4].

Parameter	Details
Important Contraindications	History of peptic ulcers, liver disease, gout; known allergy to niacin or related compounds [4].
Drug Interactions	May potentiate hypotensive effects of antihypertensive drugs. Concurrent use with statins may increase risk of myopathy. Can heighten bleeding risk with anticoagulants/antiplatelet drugs [4].
Special Populations	Safety in pregnant or breastfeeding women is not fully established; consult healthcare provider [4].

Status and Future Directions

- **Regulatory Status:** Nicotiny alcohol is identified as an **approved** and **experimental** drug in chemical databases, though it is not widely used in current mainstream therapy [5] [6].
- **Research Trajectory:** The primary research focus has shifted from direct clinical use of the parent compound to its role as:
 - A **chemical intermediate** in efficient synthetic processes (e.g., electrochemical oxidation) [1].
 - A **core scaffold** for designing novel bioactive molecules with potential in oncology [2].

In summary, nicotiny alcohol is a well-characterized vasodilator with historical clinical use. Its current scientific value lies significantly in its utility in green chemistry synthesis and as a building block for developing new therapeutic agents, particularly in oncology.

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References

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4. What is Nicotiny Alcohol used for? [synapse.patsnap.com]

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6. NICOTINY ALCOHOL (PD003176, MVQVNTPHUGQQHK ... [probes-drugs.org]

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